

synonyms and alternative names for 2-Chloro-4-methylphenol

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Compound of Interest

Compound Name: 2-Chloro-4-methylphenol

Cat. No.: B1207291

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An In-depth Technical Guide to 2-Chloro-4-methylphenol

This guide provides a comprehensive overview of **2-Chloro-4-methylphenol**, a significant compound in various industrial and research applications. Tailored for researchers, scientists, and professionals in drug development, this document delves into its chemical nomenclature, physical and chemical properties, and primary applications, presenting data in a clear and accessible format.

Nomenclature: Synonyms and Alternative Names

2-Chloro-4-methylphenol is known by several alternative names in scientific literature and commercial contexts. Understanding these synonyms is crucial for comprehensive literature searches and clear communication in research and development. The compound's IUPAC name is **2-chloro-4-methylphenol**^{[1][2]}.

Type	Name
IUPAC Name	2-chloro-4-methylphenol[1][2]
Common Synonyms	2-Chloro-p-cresol[1]
	3-Chloro-4-hydroxytoluene[1][3]
	Phenol, 2-chloro-4-methyl-[1][3]
	p-Cresol, 2-chloro-[1][3]
Language Variants	2-CHLOR-4-METHYLPHENOL (German)[3]
	2-CHLORO-4-MÉTHYLPHÉNOL (French)[3]
	2-COLORO-4-METILFENOL (Spanish)[3]
	2-クロロ-4-メチルフェノール (Japanese)[3]
	2-염소-4-메틸페놀 (Korean)[3]
Registry Numbers	CAS: 6640-27-3[1][3]
	EINECS: 229-656-8[1][3]

Chemical and Physical Properties

The physicochemical properties of **2-Chloro-4-methylphenol** are fundamental to its application and handling. These properties determine its behavior in various chemical and biological systems.

Property	Value
Molecular Formula	C7H7ClO[1][3]
Molecular Weight	142.58 g/mol
Appearance	Colorless to light orange to yellow clear liquid[3]
Boiling Point	195-196 °C[4][5]
Density	1.211 g/mL at 25 °C[4]
Refractive Index	n _{20/D} 1.553[4]
Flash Point	86 °C (186.8 °F) - closed cup
pKa	8.79±0.18 (Predicted)[3]
Water Solubility	Sparingly soluble[3]
Storage Temperature	Room Temperature, sealed in dry conditions[3] [5]

Applications and Mechanisms

2-Chloro-4-methylphenol is utilized across several industries due to its antimicrobial properties. It serves as a preservative in personal care products like soaps and shampoos, where it inhibits the growth of bacteria and fungi.[3] Additionally, it is employed as a disinfectant in pharmaceutical and laboratory settings.[3] The compound also acts as a building block in the synthesis of other organic molecules, facilitating the introduction of chlorine and methyl groups.[3]

The presence of both a chloro and a methyl group on the phenol ring influences its chemical reactivity and acidity.[2] The electronegative chlorine atom can increase the acidity of the phenolic hydroxyl group, while the electron-donating methyl group can have a counteracting effect.[2] This balance of electronic effects is crucial for its biological activity.

Logical Relationship of Functional Groups to Application

The following diagram illustrates the logical relationship between the chemical structure of **2-Chloro-4-methylphenol** and its primary applications.

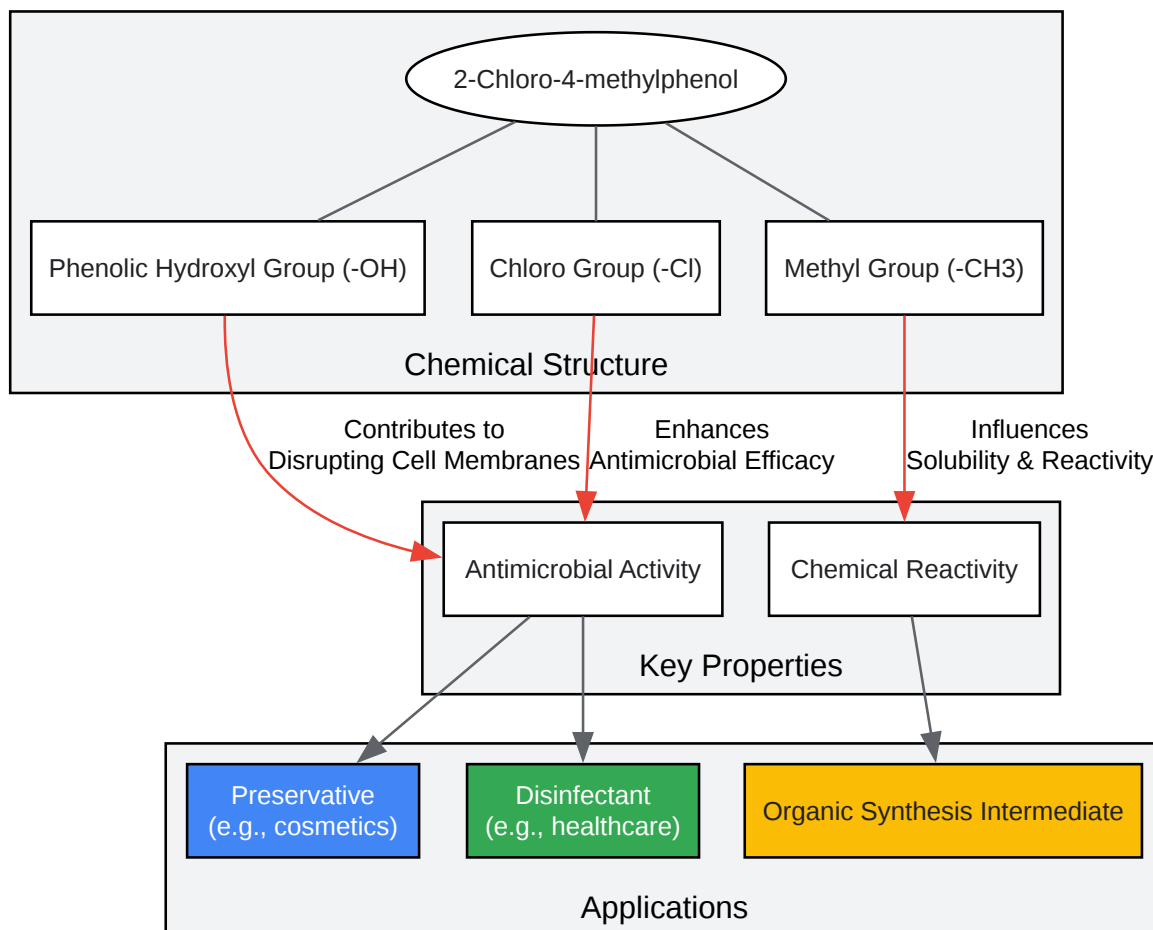


Figure 1. Structure-Application Relationship of 2-Chloro-4-methylphenol

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Caption: Structure-application flow for **2-Chloro-4-methylphenol**.

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